

4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide

CAS number 1027345-08-9

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Compound of Interest

4-Fluoro-3-

Compound Name: ((trifluoromethyl)sulfonyl)benzenesulfonamide

Cat. No.: B030740

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Abstract

This technical guide provides a comprehensive overview of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**, a key chemical intermediate in contemporary pharmaceutical synthesis. The document elucidates the compound's chemical and physical properties, provides detailed experimental protocols for its synthesis, and illustrates its pivotal role as a precursor to the B-cell lymphoma-2 (Bcl-2) family inhibitor, Navitoclax (ABT-263). While this guide focuses on the synthesis and chemical characteristics of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**, it is important to note that there is a lack of publicly available data on its intrinsic biological activity. The significance of this compound lies primarily in its utility as a building block in the development of targeted cancer therapies.

Chemical and Physical Properties

4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide is a substituted aromatic sulfonamide. The presence of a fluorine atom, a trifluoromethylsulfonyl group, and a sulfonamide group on the benzene ring imparts specific chemical properties that are advantageous for its role in multi-step organic synthesis.

Property	Value	Source
CAS Number	1027345-08-9	[1]
Molecular Formula	C ₇ H ₅ F ₄ NO ₄ S ₂	[1]
Molecular Weight	307.2 g/mol	[1]
IUPAC Name	4-fluoro-3-((trifluoromethylsulfonyl)benzenesulfonamide)	[1]
Physical Form	Solid	
Purity	Typically >95%	
Storage	Sealed in dry, room temperature conditions	

Synthesis of 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide

The synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is a multi-step process. The following is a representative experimental protocol based on available literature. [\[2\]](#)

Experimental Protocol

Step 1: Synthesis of 1-Fluoro-2-((trifluoromethyl)sulfonyl)benzene

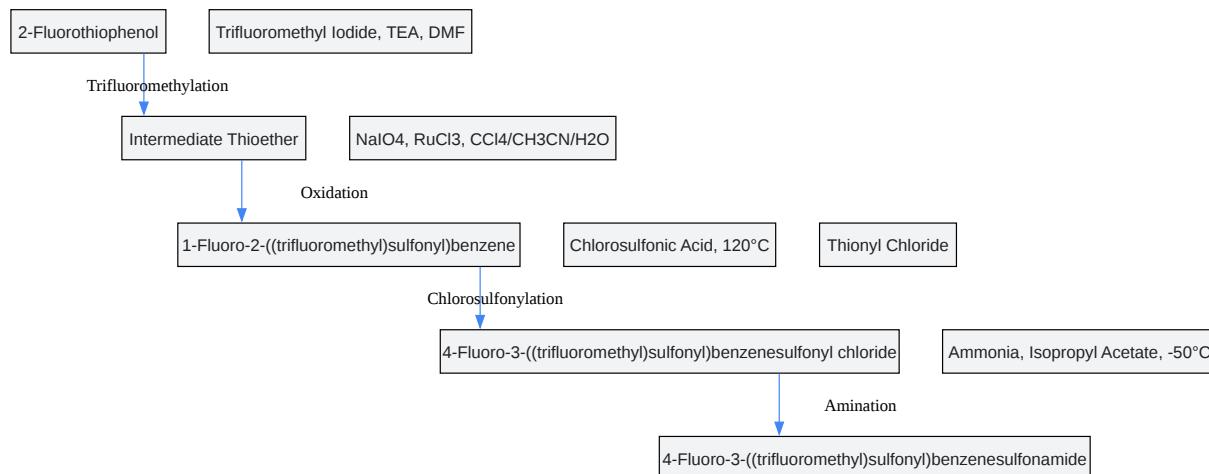
This intermediate can be prepared from 2-fluorothiophenol. A solution of 2-fluorothiophenol is treated with trifluoromethyl iodide in the presence of a base such as triethylamine (TEA) in a solvent like dimethylformamide (DMF). The resulting thioether is then oxidized using an oxidizing agent like sodium periodate with a catalytic amount of ruthenium trichloride in a mixed solvent system (e.g., carbon tetrachloride/acetonitrile/water) to yield 1-fluoro-2-((trifluoromethyl)sulfonyl)benzene.[\[2\]](#)

Step 2: Synthesis of 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonyl chloride

1-Fluoro-2-((trifluoromethyl)sulfonyl)benzene (80 g) is added to a reactor. Chlorosulfonic acid (307 g) is then added slowly. The mixture is heated to and maintained at 120°C for 22 hours. After cooling to room temperature, thionyl chloride (118 g) is added, and the mixture is stirred at 25°C for 24 hours. The reaction mixture is then slowly added to a mixture of isopropyl acetate and ice-water to quench the reaction. The organic layer is separated and used in the next step.[2]

Step 3: Synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**

The isopropyl acetate solution containing 4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonyl chloride is cooled to -50°C. Ammonia solution is then added, and the reaction is stirred. The reaction is quenched with hydrochloric acid, and the mixture is warmed to room temperature. The organic layer is separated, washed, and the solvent is removed under vacuum. The crude product is then purified, for example by recrystallization from a solvent system like ethyl acetate/hexane, to yield **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**.[2]

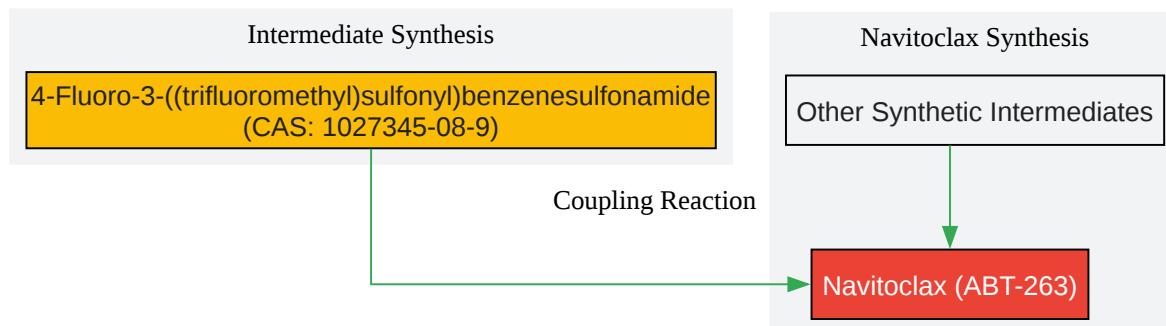
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Synthesis of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**.

Role in the Synthesis of Navitoclax (ABT-263)

The primary significance of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is its role as a key intermediate in the synthesis of Navitoclax (ABT-263).^[2] Navitoclax is a potent inhibitor of the Bcl-2 family of anti-apoptotic proteins and has been investigated in clinical trials for the treatment of various cancers.^[3]

In the synthesis of Navitoclax, the sulfonamide group of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** is coupled with other complex molecular fragments to build the final drug molecule.^[3]



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Role as a key intermediate in Navitoclax synthesis.

Biological Activity

There is a notable absence of published data on the specific biological activity of **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide**. Its utility in the pharmaceutical industry is currently understood to be as a synthetic precursor rather than a pharmacologically active agent itself. The potent biological effects observed are associated with the final product, Navitoclax, which targets the Bcl-2 family of proteins to induce apoptosis in cancer cells.^[3]

Conclusion

4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide is a crucial chemical intermediate, the importance of which is intrinsically linked to the development of the anti-cancer drug candidate, Navitoclax. This guide has provided a detailed overview of its chemical properties and a comprehensive protocol for its synthesis. While the compound itself is not known to possess significant biological activity, its synthesis and purification are critical steps in the production of a clinically evaluated therapeutic agent. Future research could potentially explore any latent biological effects of this and other structurally related intermediates.

Safety Information

Hazard statements for **4-Fluoro-3-((trifluoromethyl)sulfonyl)benzenesulfonamide** include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye

irritation), and H335 (May cause respiratory irritation).[\[1\]](#) Appropriate personal protective equipment should be worn, and handling should be conducted in a well-ventilated area.

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References

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